

# Ethylammonium Nitrate: A Green Solvent for Organic Synthesis

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## Compound of Interest

Compound Name: Ethylammonium

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethylammonium** nitrate (EAN) is a protic ionic liquid that stands out as a promising green solvent in organic synthesis. Its low vapor pressure, thermal stability, and ability to be recycled make it an environmentally benign alternative to volatile organic solvents.<sup>[1][2]</sup> EAN can act as both a solvent and a catalyst in various reactions, often leading to high yields and simplified work-up procedures.<sup>[3][4]</sup> This document provides detailed application notes and experimental protocols for the use of EAN in several key synthetic transformations.

## Key Applications

**Ethylammonium** nitrate has been successfully employed as a green solvent in a variety of organic reactions, including:

- Knoevenagel Condensation: A fundamental carbon-carbon bond-forming reaction.<sup>[1][3][5]</sup>
- Synthesis of 2-Amino-3-cyanopyridines: A multicomponent reaction to produce biologically relevant heterocyclic compounds.<sup>[4][6]</sup>
- Michael Addition: A versatile method for the formation of carbon-carbon bonds.

- Suzuki-Miyaura Coupling: A powerful cross-coupling reaction for the synthesis of biaryls and other conjugated systems.

## Knoevenagel Condensation

The Knoevenagel condensation of aromatic aldehydes with active methylene compounds proceeds efficiently in **ethylammonium** nitrate at room temperature without the need for an additional catalyst.[1][3][5] EAN plays a dual role as the solvent and promoter of the reaction.[3] The products can often be isolated in high purity by simple filtration and washing with water.[5]

## Quantitative Data

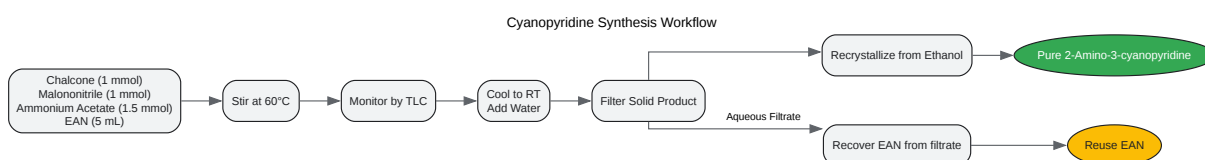
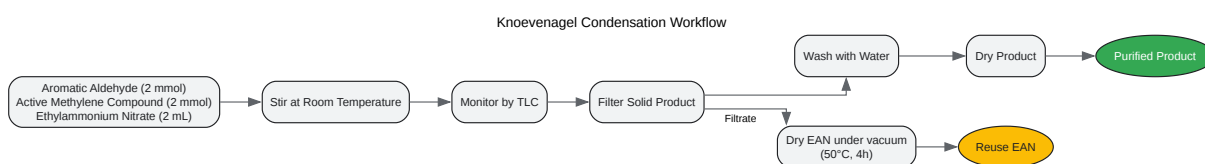
The following table summarizes the results for the Knoevenagel condensation of various aromatic aldehydes with malononitrile in EAN at room temperature.[3]

Entry	Aromatic Aldehyde (R)	Time (h)	Yield (%)
1	4-NO <sub>2</sub> C <sub>6</sub> H <sub>4</sub>	3	95
2	2-NO <sub>2</sub> C <sub>6</sub> H <sub>4</sub>	3.5	93
3	4-ClC <sub>6</sub> H <sub>4</sub>	4	92
4	2-ClC <sub>6</sub> H <sub>4</sub>	4.5	90
5	4-MeOC <sub>6</sub> H <sub>4</sub>	5	88
6	C <sub>6</sub> H <sub>5</sub>	5	85
7	4-MeC <sub>6</sub> H <sub>4</sub>	5.5	82
8	2,4-Cl <sub>2</sub> C <sub>6</sub> H <sub>3</sub>	4	94
9	3,4-(OCH <sub>2</sub> O)C <sub>6</sub> H <sub>3</sub>	5	87

## Experimental Protocol

General Procedure for Knoevenagel Condensation:[5]

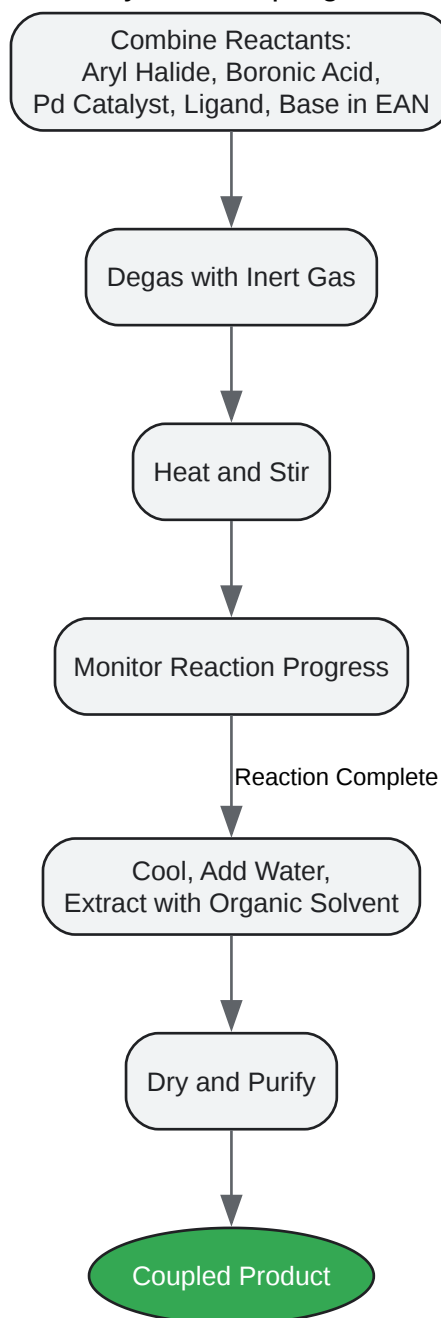
- To 2 mL of **ethylammonium** nitrate (EAN) in a round-bottom flask, add the aromatic aldehyde (2 mmol) and the active methylene compound (e.g., malononitrile) (2 mmol).
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, filter the solid product directly from the reaction mixture.
- Wash the solid product with water to remove any residual EAN.
- Dry the purified product.
- The remaining EAN can be dried under vacuum at 50°C for 4 hours and reused for subsequent reactions.[5]



## Aza-Michael Addition Logical Pathway



## Suzuki-Miyaura Coupling Workflow

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